

Proper Disposal of Tris(2butyloxyethyl)phosphate-d27: A Step-by-Step Guide

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Compound of Interest		
Compound Name:	Tris(2-butyloxyethyl)phosphate- d27	
Cat. No.:	B12375665	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **Tris(2-butyloxyethyl)phosphate-d27**, a deuterated stable isotope of the flame retardant and plasticizer, Tris(2-butoxyethyl) phosphate (TBEP). While the toxicological properties of the deuterated form have not been fully investigated, it should be handled with the same precautions as its non-labeled counterpart.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to wear appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety. Tris(2-butoxyethyl) phosphate is known to be an irritant and may be harmful if swallowed.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or eyeglasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate chemical-resistant gloves to prevent skin exposure.
- Body Protection: Wear appropriate protective clothing to prevent skin contact.[1]



Respiratory Protection: If working in a poorly ventilated area or if vapors are present, use a
respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88
standards.[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe collection and disposal of **Tris(2-butyloxyethyl)phosphate-d27** waste.

- Segregation of Waste:
 - Designate a specific, clearly labeled, and sealed container for Tris(2butyloxyethyl)phosphate-d27 waste.
 - Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Handling Spills:
 - In the event of a spill, immediately alert personnel in the area.
 - For small spills, absorb the material with an inert absorbent such as sand, vermiculite, or earth.[1]
 - Use non-sparking tools to collect the absorbed material.
 - Place the collected waste into a suitable, closed container for disposal.
 - Ensure adequate ventilation during the cleanup process.[1]
- Container Management:
 - Keep the waste container tightly closed when not in use.[1]
 - Store the container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[1]



- Label the container clearly with "Hazardous Waste" and the chemical name: "Tris(2-butyloxyethyl)phosphate-d27".
- Final Disposal:
 - Dispose of the contents and the container through an approved waste disposal plant.
 - Do not empty the waste into drains or flush it into surface water or sanitary sewer systems,
 as it is harmful to aquatic organisms.[3][4]
 - Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal in accordance with all local, state, and federal regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for Tris(2-butyloxyethyl)phosphate, which should be considered representative for its deuterated form.

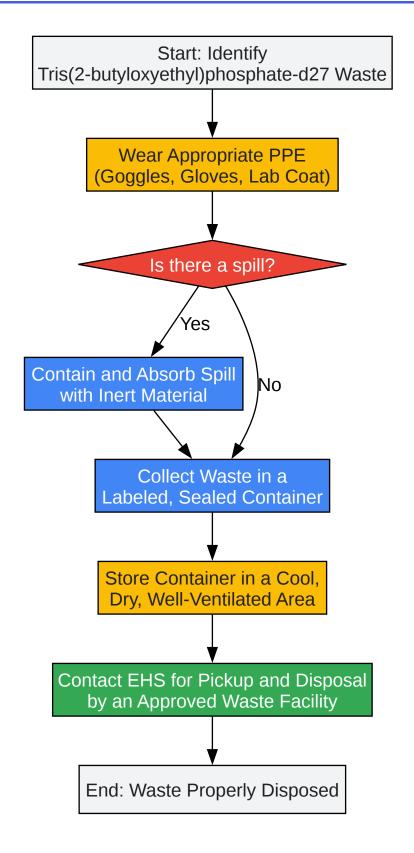
Property	Value
Molecular Formula	C18H12D27O7P
Molecular Weight	425.64 g/mol
Boiling Point	215-228 °C at 4 mmHg
Density	1.006 g/mL at 25 °C
Flash Point	224 °C
Storage Temperature	+4°C

Data for non-deuterated form, except for Molecular Formula and Weight.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Tris(2-butyloxyethyl)phosphate-d27**.





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Disposal Workflow for Tris(2-butyloxyethyl)phosphate-d27



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